

1-Bromododecane-d3 CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Bromododecane-d3

Cat. No.: B1383035

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Technical Guide: 1-Bromododecane-12,12,12-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on 1-Bromododecane-12,12,12-d3, a deuterated analog of 1-bromododecane. This isotopically labeled compound is a valuable tool in various research and development applications, particularly in mass spectrometry-based quantitative analysis.

Core Compound Details

1-Bromododecane-12,12,12-d3 is a saturated haloalkane in which the three hydrogen atoms on the terminal methyl group of the dodecyl chain have been replaced by deuterium atoms. This isotopic substitution makes it an ideal internal standard for analytical applications.

Property	Value	
CAS Number	204259-68-7	
Molecular Weight	252.25 g/mol	
Linear Formula	CD3(CH2)10CH2Br	
Synonyms	Lauryl bromide-12,12,12-d3	
Isotopic Purity	99 atom % D	



Physicochemical Properties

The physical and chemical properties of 1-Bromododecane-12,12,12-d3 are comparable to its non-deuterated counterpart, with slight variations due to the isotopic labeling.

Property	Value	Reference
Boiling Point	134-135 °C at 6 mmHg	
Melting Point	-11 to -9 °C	
Density	1.050 g/mL at 25 °C	
Flash Point	113 °C (closed cup)	

Applications in Research and Drug Development

The primary application of 1-Bromododecane-12,12,12-d3 is as an internal standard in quantitative mass spectrometry. Its known concentration and distinct mass shift allow for precise quantification of the non-deuterated 1-bromododecane or other structurally related analytes in complex matrices.

It also serves as a valuable reagent in organic synthesis for introducing a deuterated dodecyl group into a molecule. This is particularly useful in metabolic studies to track the fate of the alkyl chain within a biological system.

Experimental Protocols

While specific protocols will vary based on the application, the following provides a general methodology for the use of 1-Bromododecane-12,12,12-d3 in alkylation reactions and as an internal standard.

General N-Alkylation Protocol

This protocol describes a general procedure for the N-alkylation of a primary amine using 1-Bromododecane-12,12,12-d3.

Materials:



- · Primary amine
- 1-Bromododecane-12,12,12-d3
- Anhydrous acetonitrile (ACN)
- Potassium carbonate (K₂CO₃)
- Argon or Nitrogen gas
- Standard glassware for organic synthesis

Procedure:

- To a stirred solution of the primary amine (1.0 equivalent) in anhydrous acetonitrile, add potassium carbonate (1.5 equivalents).
- Add 1-Bromododecane-12,12,12-d3 (1.1 equivalents) to the suspension at room temperature under an inert atmosphere.
- Heat the reaction mixture to 80 °C.
- Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatographymass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography.

Use as an Internal Standard in LC-MS

This protocol outlines the general steps for using 1-Bromododecane-12,12,12-d3 as an internal standard for the quantification of an analyte.

Procedure:



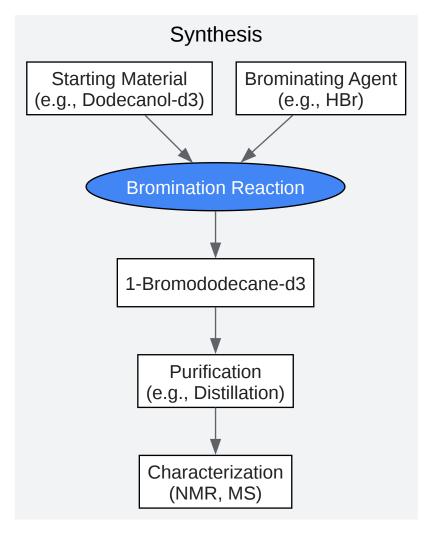
- Preparation of Standard Solutions: Prepare a series of calibration standards containing known concentrations of the analyte and a fixed concentration of 1-Bromododecane-12,12,12-d3 (the internal standard).
- Sample Preparation: To the unknown sample, add the same fixed concentration of 1-Bromododecane-12,12,12-d3.
- LC-MS Analysis: Analyze the calibration standards and the unknown sample by LC-MS. The chromatographic conditions should be optimized to separate the analyte and the internal standard.
- Data Analysis: For each injection, determine the peak area of the analyte and the internal standard.
- Calibration Curve: Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte for the calibration standards.
- Quantification: Determine the concentration of the analyte in the unknown sample by using the peak area ratio from the sample and the equation of the calibration curve.

Workflow Diagrams

The following diagrams illustrate the experimental workflows for the synthesis of a deuterated standard and its application in quantitative analysis.



Workflow for Synthesis of a Deuterated Standard

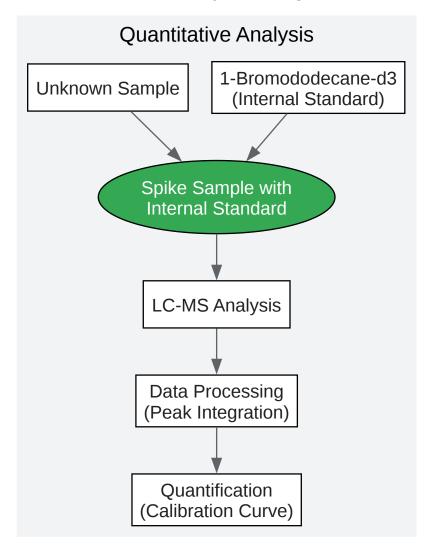


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Caption: Synthesis of 1-Bromododecane-d3.



Workflow for Quantitative Analysis using an Internal Standard



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Caption: Quantitative analysis workflow.

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